

Application Notes and Protocols for NSC745885 in Xenograft Models of Tongue Cancer

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Compound of Interest

Compound Name: NSC745885

Cat. No.: B1680396

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These application notes provide a comprehensive overview of the use of **NSC745885**, a novel anti-tumor agent, in preclinical xenograft models of tongue cancer. The information is compiled from published research to guide the design and execution of in vivo studies evaluating the efficacy of this compound.

Introduction

NSC745885 is a synthetic compound derived from 1,2-diaminoanthraquinone that has demonstrated potent anti-tumor activity against various cancer cell lines.^[1] In the context of oral squamous cell carcinoma (OSCC), a prevalent form of tongue cancer, **NSC745885** has shown promise by inducing apoptosis in cancer cells both in vitro and in vivo.^{[1][2]} Preclinical studies using xenograft models are crucial for evaluating the therapeutic potential of **NSC745885**, and this document provides detailed protocols and data based on existing literature.

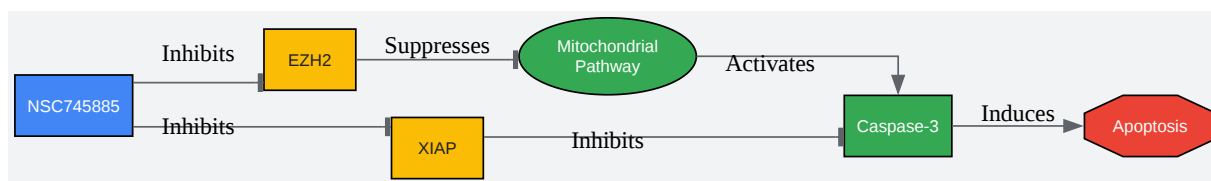
Quantitative Data Summary

The in vivo efficacy of **NSC745885** has been evaluated in a subcutaneous xenograft model using the human tongue cancer cell line SAS. The following table summarizes the key quantitative findings from this research.^{[1][3]}

Parameter	Vehicle Control	NSC745885 (2 mg/kg/day)
Animal Model	NOD/SCID Mice	NOD/SCID Mice
Cell Line	SAS (Human Tongue Squamous Cell Carcinoma)	SAS (Human Tongue Squamous Cell Carcinoma)
Treatment Duration	10 days	10 days
Tumor Weight Reduction	N/A	23% ± 10.39%
Apoptosis Induction (in vivo)	Low Caspase-3 Expression	Increased Caspase-3 Expression
XIAP Expression (in vivo)	High XIAP Expression	Decreased XIAP Expression

Mechanism of Action

NSC745885 exerts its anti-tumor effects primarily through the induction of apoptosis.[1][2] The proposed mechanism involves the downregulation of the X-linked inhibitor of apoptosis protein (XIAP), a key negative regulator of caspases.[1] By reducing XIAP levels, **NSC745885** allows for the activation of executioner caspases, such as caspase-3, leading to programmed cell death in cancer cells.[1] Additionally, as a derivative of the natural anthraquinone emodin, **NSC745885** may also target the enhancer of zeste homolog 2 (EZH2), a histone methyltransferase often overexpressed in cancer. Inhibition of EZH2 can promote apoptosis through the mitochondrial pathway.



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Proposed mechanism of action for **NSC745885**.

Experimental Protocols

The following are detailed protocols for establishing and utilizing a tongue cancer xenograft model to evaluate the efficacy of **NSC745885**. These protocols are based on published studies and can be adapted for subcutaneous or orthotopic models.[\[1\]](#)[\[4\]](#)

Cell Culture

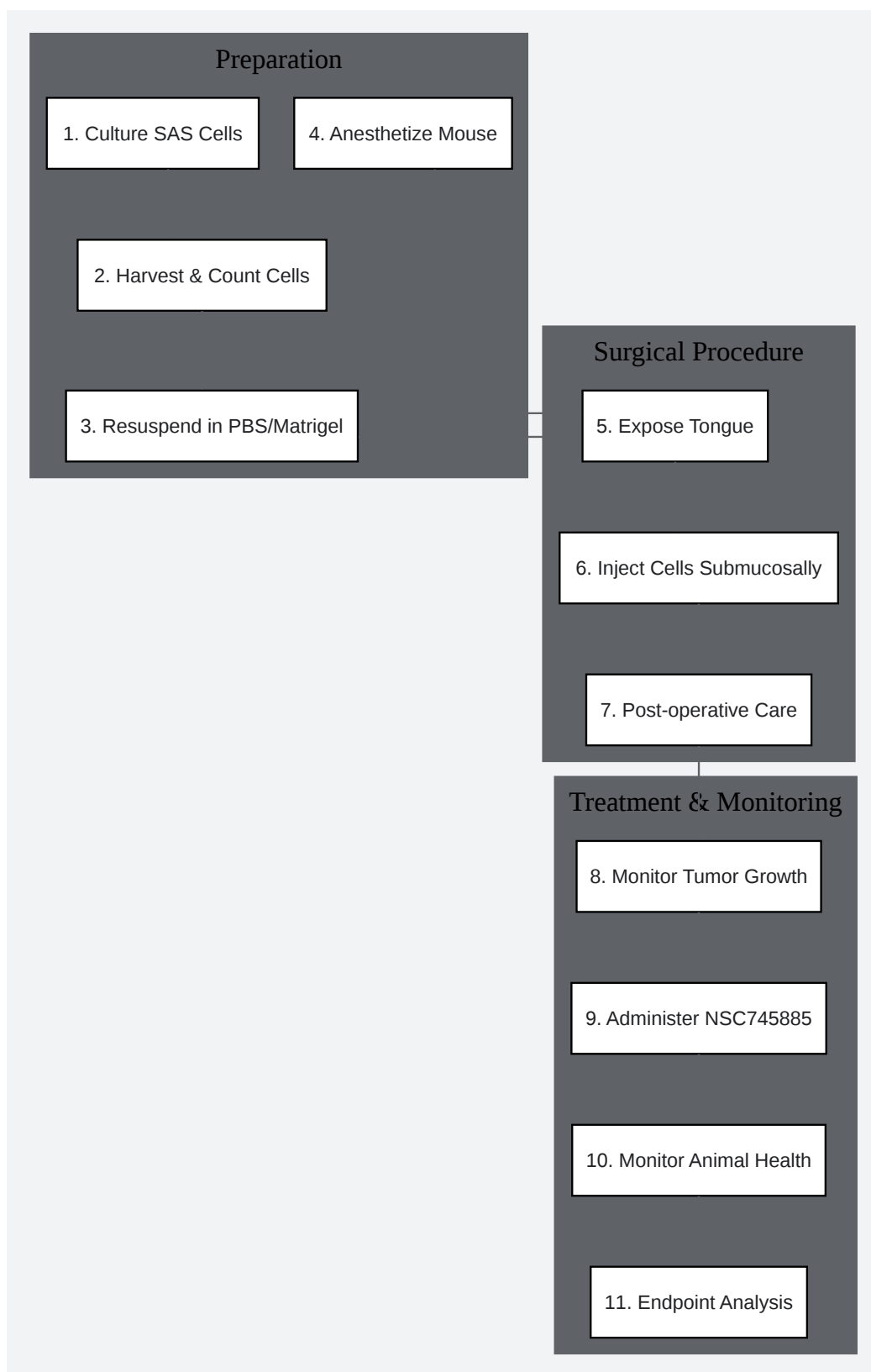
- Cell Line: Human tongue squamous cell carcinoma SAS cells.
- Culture Medium: Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO₂.
- Subculturing: Passage cells every 2-3 days to maintain exponential growth.

Animal Model

- Species: NOD/SCID (Non-obese diabetic/severe combined immunodeficient) or athymic nude mice, 4-6 weeks old.
- Acclimatization: Acclimatize animals to the housing facility for at least one week before the experiment.
- Housing: House mice in sterile conditions with ad libitum access to food and water.

Xenograft Establishment: Orthotopic Model

This protocol describes the direct injection of cancer cells into the tongue, which more accurately mimics the tumor microenvironment.



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References

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